Comprehensive Characterization Protocol: (1-Fluorocyclohexyl)methanamine Hydrochloride

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Compound of Interest	
Compound Name:	*(1-Fluorocyclohexyl)methanamine hydrochloride*
CAS No.:	*1391732-86-7*
Cat. No.:	*B1443633*

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Executive Summary & Strategic Overview

(1-Fluorocyclohexyl)methanamine hydrochloride (CAS: 1462885-86-4) represents a specialized class of fluorinated alicyclic building blocks.[1] The incorporation of a fluorine atom at the geminal position to the methanamine group introduces unique electronic and steric properties, enhancing metabolic stability and lipophilicity in drug candidates.

The Analytical Challenge: The primary obstacle in characterizing this molecule is the lack of a UV-active chromophore. The cyclohexane ring is UV-transparent, and the amine hydrochloride salt does not absorb significantly above 210 nm. Therefore, standard HPLC-UV methods are insufficient without modification.[1]

The Solution: This protocol establishes a multi-modal characterization strategy:

- Structural Confirmation: Leveraging

  F-NMR as a highly specific "fingerprint" tool.[1]

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- Purity Profiling: Utilizing Pre-column Derivatization (FMOC-Cl or Benzoyl Chloride) to introduce a chromophore for high-sensitivity HPLC-UV analysis.[1]
- Stoichiometry: Potentiometric and Argentometric titrations to confirm the salt form and free base content.[1]

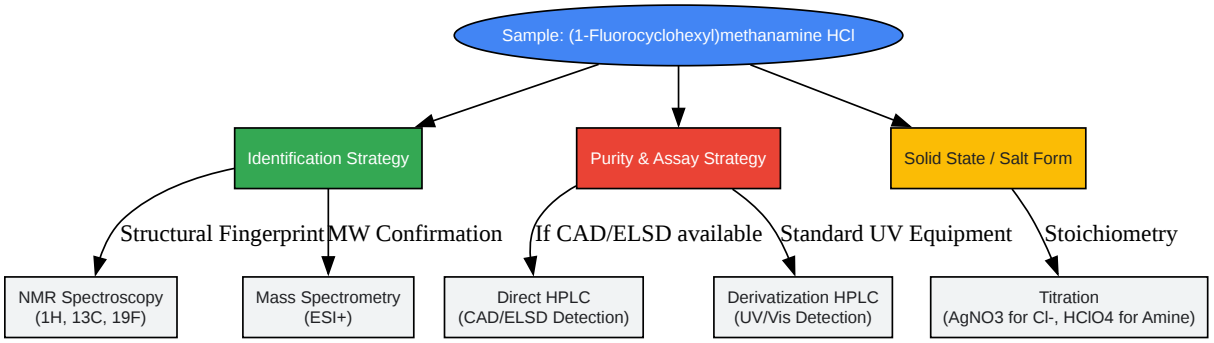
Physicochemical Profile

Property	Specification / Value
Chemical Name	(1-Fluorocyclohexyl)methanamine hydrochloride
Molecular Formula	
Molecular Weight	131.19 (Free Base) / 167.65 (HCl Salt)
Appearance	White to off-white crystalline solid
Solubility	Soluble in Water, Methanol, DMSO; Insoluble in Hexane, Toluene
Hygroscopicity	Moderate to High (Handle under dry atmosphere)
Key Functional Groups	Primary Amine (salt form), Tertiary Fluoride (geminal)

Analytical Workflow Visualization

The following diagram outlines the decision matrix for selecting the appropriate analytical technique based on the data requirement.

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Figure 1: Analytical decision matrix for non-chromophoric fluorinated amine salts.

Method A: Structural Identification via NMR[4]

Nuclear Magnetic Resonance (NMR) is the gold standard for this molecule due to the presence of the

F nucleus (100% natural abundance).

F NMR Protocol

The fluorine atom provides a distinct signal that is highly sensitive to the local environment.[2]

- Solvent: DMSO-

  or

  .

- Internal Standard:

  -Trifluorotoluene (

  -63.7 ppm) or Hexafluorobenzene (

  -164.9 ppm).

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- Expected Shift: The fluorine at a tertiary carbon in a cyclohexane ring typically resonates between -130 ppm and -160 ppm.
- Coupling: Look for a multiplet. The fluorine is coupled to the adjacent methylene protons of the cyclohexane ring and the methylene protons of the methanamine group (

).

H NMR Protocol

- Key Diagnostic Signal: The methylene protons adjacent to the amine (

) are chemically equivalent but will show splitting due to the geminal fluorine.
- Pattern: Doublet (or doublet of doublets) centered around 3.0 - 3.5 ppm.
- Coupling Constant (

  ): The coupling between the fluorine and the exocyclic methylene protons is typically 15 - 25 Hz.

Method B: Purity Profiling via Derivatization HPLC

Since the molecule lacks a chromophore, Pre-column Derivatization with Benzoyl Chloride is recommended. This reaction is rapid, quantitative, and attaches a strong UV-absorbing phenyl group to the amine.

Reaction Chemistry

Detailed Protocol

Reagents:

- Benzoyl Chloride (Reagent Grade)[1]
- 2M NaOH (aq)[1]
- Acetonitrile (HPLC Grade)[1]

Procedure:

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- Sample Prep: Dissolve 10 mg of (1-Fluorocyclohexyl)methanamine HCl in 1.0 mL of Water/Acetonitrile (1:1).
- Basification: Add 200 µL of 2M NaOH (ensure pH > 10 to free the amine).
- Derivatization: Add 50 µL of Benzoyl Chloride. Vortex vigorously for 30 seconds.[1]
- Incubation: Let stand at room temperature for 5-10 minutes.
- Quenching: Add 100 µL of Glycine solution (1M) or simply dilute with mobile phase to consume excess reagent.
- Filtration: Filter through a 0.22 µm PTFE filter into an HPLC vial.

HPLC Conditions

Parameter	Setting
Column	C18 (e.g., Agilent Zorbax Eclipse Plus), 150 x 4.6 mm, 3.5 µm
Mobile Phase A	0.1% Phosphoric Acid in Water
Mobile Phase B	Acetonitrile
Gradient	10% B to 90% B over 15 minutes
Flow Rate	1.0 mL/min
Detection	UV at 254 nm (Benzamide absorption max)
Retention Time	The benzoylated derivative will elute significantly later than the solvent front, typically > 8 mins.

Method C: Stoichiometry & Salt Determination

To ensure the material is the mono-hydrochloride salt and calculate the precise assay (wt/wt%), titration is required.

Chloride Content (Argentometric Titration)

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- Principle: Precipitation of AgCl using Silver Nitrate.[1]
- Titrant: 0.1 N

  .[1]
- Electrode: Silver/Sulfide Ion-Selective Electrode (ISE) or Potentiometric Silver ring electrode.
- Solvent: Water + 5% Nitric Acid.[1]
- Calculation:

  Theoretical Chloride for Mono-HCl:

Amine Content (Non-Aqueous Titration)

- Principle: Weak base titration in non-aqueous medium.[1]
- Titrant: 0.1 N Perchloric Acid (

) in Glacial Acetic Acid.
- Solvent: Glacial Acetic Acid + Mercuric Acetate (to sequester halide interference).[1]
- Detection: Potentiometric (Glass pH electrode).[1]

References

- PubChem Compound Summary. **(1-Fluorocyclohexyl)methanamine hydrochloride**.[1] National Center for Biotechnology Information. [Link]
- Dolan, J. W. (2012).[1] "HPLC Detection of Non-Chromophoric Compounds." LCGC North America. [Link]
- Vogel, A. I. (1989).[1] Vogel's Textbook of Quantitative Chemical Analysis (5th ed.).[1] Longman Scientific & Technical.[1] (Standard protocols for Argentometric Titration).[1]

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